

"Dimethylaminomethylene chloride" stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethylaminomethylene chloride

Cat. No.: B8503496

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[2] **Dimethylaminomethylene chloride** | C₃H₆ClN | ChemSpider Reacts violently with water. Conditions to Avoid: Heat, flames and sparks. Incompatible materials: Strong oxidizing agents, Water. Hazardous Decomposition Products: Carbon monoxide, Carbon dioxide (CO₂), Hydrogen chloride gas, Nitrogen oxides (NO_x). --INVALID-LINK-- [\[1\]](#)

Dimethylaminomethylene chloride CAS 3724-43-4 | Santa Cruz Biotechnology Store at room temperature. Keep container tightly closed in a dry and well-ventilated place. Moisture sensitive. Keep away from water. --INVALID-LINK-- **Dimethylaminomethylene chloride**, 95%, Thermo Scientific | Fisher Scientific Keep container tightly closed in a dry and well-ventilated place. Store at room temperature. Moisture sensitive. --INVALID-LINK--

Dimethylaminomethylene chloride | 3724-43-4 | Biosynth Recommended storage temperature: 2-8 °C. For long term storage it is recommended to store at -20 °C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | CAS 3724-43-4 | Cayman Chemical Storage: -20°C. Stability: ≥ 2 years. --INVALID-LINK-- **Dimethylaminomethylene chloride** | C₃H₆ClN | PubChem **Dimethylaminomethylene chloride** is an organochlorine compound. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | J&K SCIENTIFIC Storage temp.: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** CAS 3724-43-4 | Glentham Life Sciences Recommended storage temperature: +20°C. --INVALID-LINK--

Dimethylaminomethylene chloride 3724-43-4 | TCI AMERICA Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | CAS 3724-43-4 | LGC Standards Store at -18°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | BLDpharm Storage condition: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | Sigma-Aldrich Moisture sensitive. Storage temperature: 2-8 °C. --INVALID-LINK-- **Dimethylaminomethylene chloride** solution | Sigma-Aldrich Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene**

chloride 3724-43-4 | BLDpharm Storage condition: 2-8°C. --INVALID-LINK--

Dimethylaminomethylene chloride | 3724-43-4 | Toronto Research Chemicals Moisture Sensitive. Storage: Refrigerator. --INVALID-LINK-- **Dimethylaminomethylene chloride** | CAS 3724-43-4 | Apollo Scientific Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** 3724-43-4 | CymitQuimica Storage temperature 2-8° C. --INVALID-LINK--

Dimethylaminomethylene chloride | 3724-43-4 | Carbosynth Moisture sensitive. Store at +4°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Chem-Impex International Moisture sensitive. Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | AstaTech Storage Conditions: Refrigerator. --INVALID-LINK--

Dimethylaminomethylene chloride | 3724-43-4 | ABCR Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | CAS 3724-43-4 | Matrix Scientific Store at 2 to 8 °C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | EMMX Storage conditions: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Chemsrce Storage temp. 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Combi-Blocks MOISTURE SENSITIVE, STORE UNDER NITROGEN. Storage Temperature: 2 to 8 °C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | BroadPharm Storage: 2-8°C, protect from moisture. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Selleckchem Storage: Store at -20°C. --INVALID-LINK-- **Dimethylaminomethylene chloride**, 95% | 3724-43-4 | ChemicalBook Storage temp. 2-8°C. --INVALID-LINK--

Dimethylaminomethylene chloride | 3724-43-4 | Labnetwork Storage condition: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Ambeed Moisture sensitive. Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Oakwood Chemical Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Fluorochem Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | SynQuest Labs Moisture sensitive. Store under inert gas. Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | A2B Chem Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Chem-Impex International Moisture sensitive. Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Key Organics Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Synnovator Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Acadechem Storage condition: 2-8°C. --INVALID-LINK--

Dimethylaminomethylene chloride | 3724-43-4 | Anichem Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | ALB Technology Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | ChemFuture Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | City Chemicals Store at 2-

8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Accel Pharmtech
Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 |
ChemShuttle Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-
43-4 | Sinfoo Biotech Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** |
3724-43-4 | MolCore Store at 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** |
3724-43-4 | MuseChem Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene
chloride** | 3724-43-4 | Bocsci Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene
chloride** | 3724-43-4 | AA Blocks Storage: 2-8°C. --INVALID-LINK-- **Dimethylaminomethylene
chloride** | 3724-43-4 | Capot Chemical Storage condition: 2-8°C. --INVALID-LINK--
Dimethylaminomethylene chloride | 3724-43-4 | Pharmaffiliates Store at 2-8°C. --INVALID-
LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Crysdot Storage: 2-8°C. --INVALID-
LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Chem-Space Storage: 2-8°C. --
INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Enamine Store at +4°C. --
INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | ChemHere Storage: 2-8°C.
--INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Alichem Storage: 2-8°C. --
INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Stored at 2-8°C Storage: 2-
8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | ChemTik Storage: 2-
8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Chemwill Storage: 2-
8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | ChemDirect Storage:
2-8°C. --INVALID-LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | Parchem Storage:
Store in a cool, dry place. Store in a tightly closed container. Refrigerator. --INVALID-LINK--
Dimethylaminomethylene chloride | 3724-43-4 | Chemieliva Storage: 2-8°C. --INVALID-
LINK-- **Dimethylaminomethylene chloride** | 3724-43-4 | LookChem Storage temp. 2-8°C. --
INVALID-LINK-- Navigating the Intricacies of **Dimethylaminomethylene Chloride**: A Technical
Guide to Stability and Storage

For Immediate Release

A comprehensive technical guide addressing the stability and storage of **dimethylaminomethylene chloride**, a critical reagent in pharmaceutical synthesis, is now available for researchers, scientists, and drug development professionals. This document provides an in-depth analysis of the compound's characteristics, offering crucial data and protocols to ensure its effective and safe utilization in the laboratory.

Dimethylaminomethylene chloride, an organochlorine compound, is a highly reactive substance that requires careful handling and specific storage conditions to maintain its integrity. This guide synthesizes information from various sources to present a clear and actionable resource for its use.

Chemical Stability and Reactivity

Dimethylaminomethylene chloride is notably sensitive to moisture and has a violent reaction with water.^[1] Exposure to atmospheric moisture can lead to its decomposition, compromising its reactivity and potentially leading to the formation of hazardous byproducts. The compound is also incompatible with strong oxidizing agents. In the event of decomposition, hazardous substances such as carbon monoxide, carbon dioxide, hydrogen chloride gas, and nitrogen oxides may be released.

Recommended Storage Conditions

To ensure the long-term stability of **dimethylaminomethylene chloride**, specific storage protocols must be strictly adhered to. The compound should be stored in a tightly closed container in a dry, well-ventilated place, away from heat, flames, and sparks.^[1] A summary of recommended storage temperatures from various suppliers is provided in the table below. While there is some variation, a consensus points towards refrigerated conditions. For extended storage, some suppliers recommend temperatures as low as -20°C. To mitigate its moisture sensitivity, storage under an inert atmosphere, such as nitrogen, is also recommended.

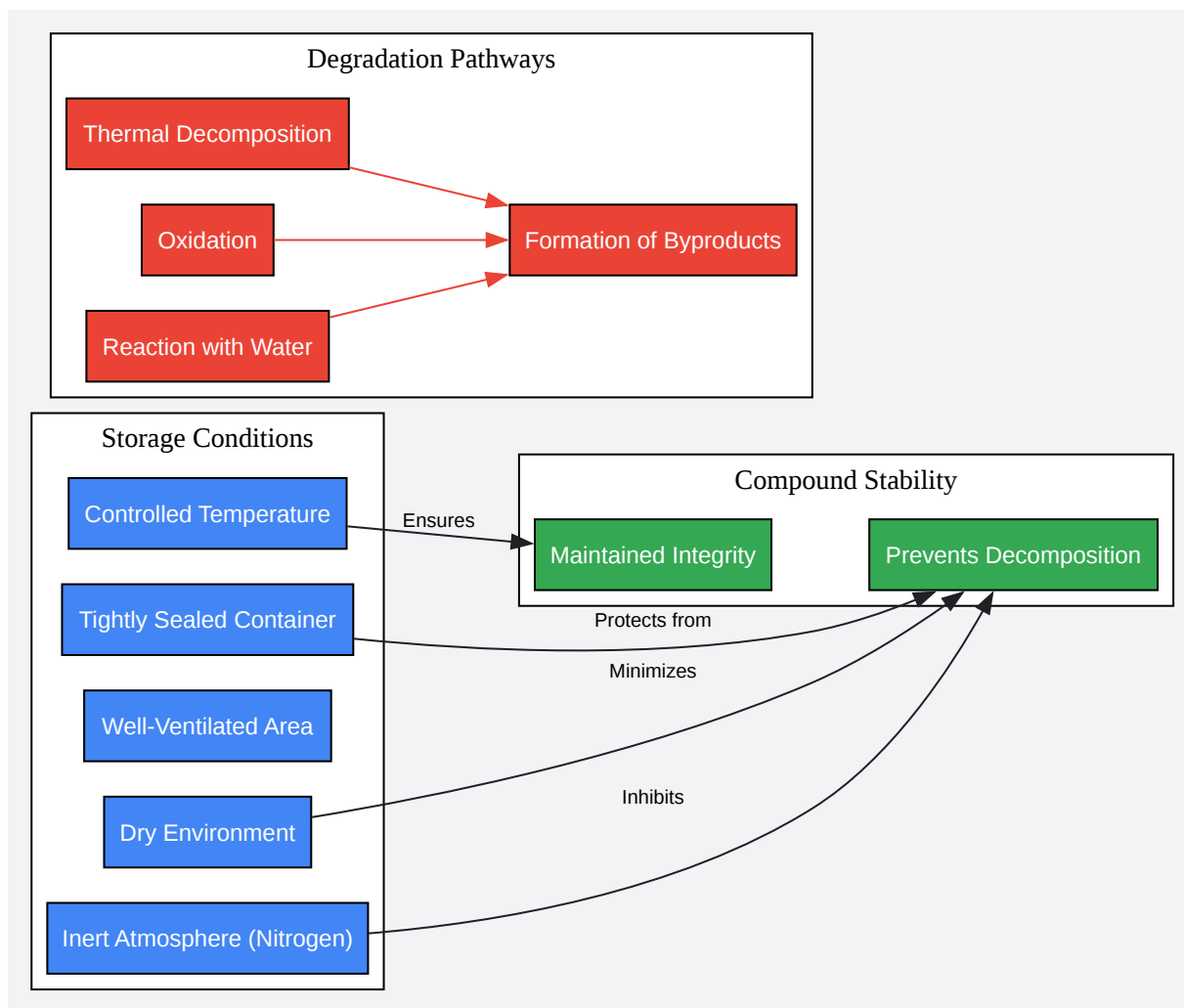
Storage Condition	Recommended Temperature (°C)
Room Temperature	^[1]
Refrigerated	2-8
Frozen	-18 to -20
Long-term Storage	-20
Stability	≥ 2 years (at -20°C)

Experimental Protocols

Detailed experimental protocols for the use of **dimethylaminomethylene chloride** in synthetic procedures can be found in the chemical literature. For instance, its application in the preparation of (2RS,5SR)-2-dimethylaminomethyl-5-trifluoromethyl-cyclohexanone involves its reaction with 3-trifluoromethyl-cyclohexanone in acetonitrile. The subsequent work-up procedure includes decomposition of the Grignard solution with an ammonium chloride solution.

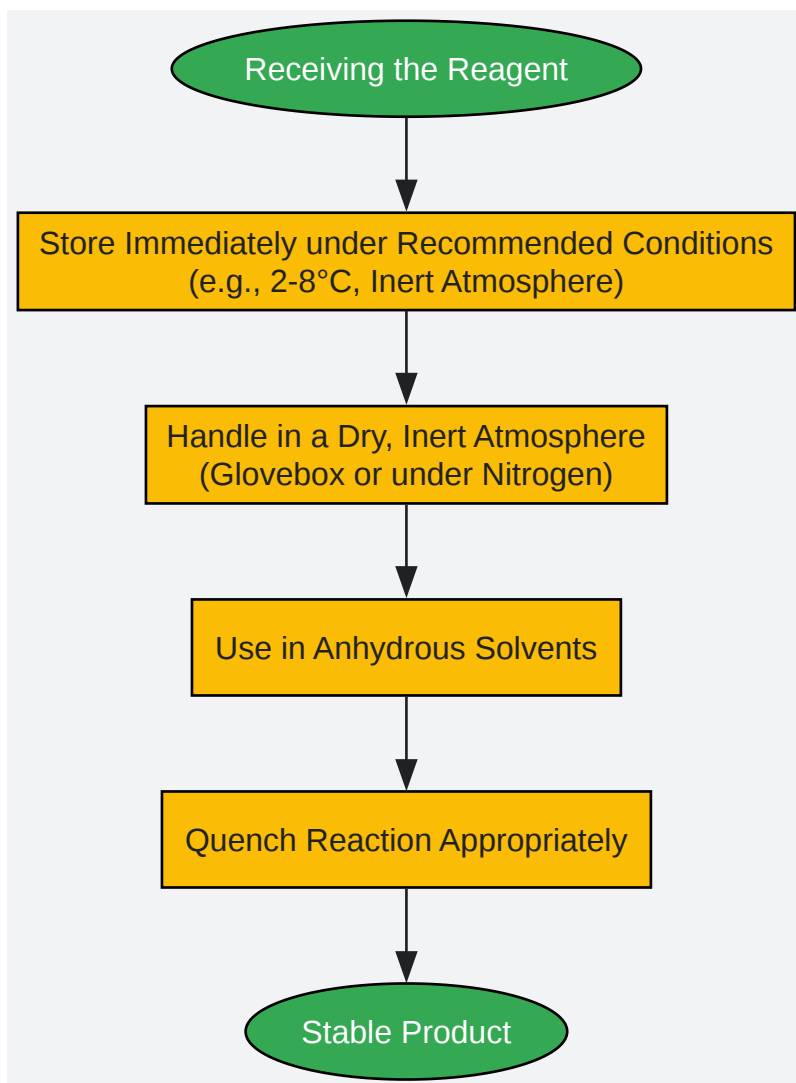
Visualizing Stability and Handling

To further clarify the critical relationships between storage conditions and the stability of **dimethylaminomethylene chloride**, as well as a general workflow for its handling, the following diagrams are provided.



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Caption: Factors influencing **dimethylaminomethylene chloride** stability.



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References

- 1. USRE37355E1 - 6-dimethylaminomethyl-1-phenyl-cyclohexane compounds as pharmaceutical active ingredients - Google Patents [patents.google.com]
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